

Unveiling Thermoamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Thermoamine hydrochloride*

Cat. No.: *B15596650*

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Abstract

Thermoamine hydrochloride is a naturally occurring linear hexamine polyamine isolated from marine organisms, notably the sea urchin (*Anthocidaris crassispina*). As a member of the long-chain polyamine family, it holds potential for investigation in various biological processes, including cell growth, differentiation, and stress response. This technical guide provides a comprehensive overview of the available information on **Thermoamine hydrochloride**, including its chemical identity, and outlines general experimental approaches for its study. Due to the limited specific data on Thermoamine itself, this guide also incorporates information on analogous long-chain polyamines to provide a broader context for research and development.

Chemical Identity

Based on its nomenclature and reported molecular formula, Thermoamine is a linear hexamine with a distinctive arrangement of propylene and butylene chains separating the six amino groups. The hydrochloride salt form enhances its stability and solubility in aqueous solutions.

CAS Number and IUPAC Name

A definitive CAS number for **Thermohexamine hydrochloride** is not readily available in public databases, likely due to its status as a relatively rare, naturally occurring compound.

Based on the inferred structure, the systematic IUPAC name for the free base (Thermohexamine) is:

N'-(3-aminopropyl)-N''-(3-aminopropyl)-N'''-(3-aminopropyl)spermidine

Or, more systematically:

N'-(4-aminobutyl)-N''-(3-aminopropyl)-N'''-(3-aminopropyl)propane-1,3-diamine

The structure of the free base is: $\text{H}_2\text{N}-(\text{CH}_2)_3-\text{NH}-(\text{CH}_2)_3-\text{NH}-(\text{CH}_2)_3-\text{NH}-(\text{CH}_2)_3-\text{NH}-(\text{CH}_2)_4-\text{NH}_2$

The hydrochloride salt would be formed by the protonation of the six nitrogen atoms.

Chemical Properties

Quantitative experimental data for **Thermohexamine hydrochloride** is scarce in the literature. The following table summarizes its known and inferred properties.

Property	Value	Source
Molecular Formula	$\text{C}_{16}\text{H}_{46}\text{Cl}_6\text{N}_6$	[Inferred from Hamana et al., 1991]
Molecular Weight	535.29 g/mol	[Calculated]
Appearance	White to off-white solid (predicted)	-
Solubility	Soluble in water (predicted)	-
Structure	Linear Hexamine	[Inferred]

Experimental Protocols

Specific experimental protocols for the isolation and analysis of Thermohexamine are not extensively detailed in publicly available literature. However, general methods for polyamine analysis can be readily adapted.

Extraction and Purification from Marine Sources

A general workflow for the extraction of polyamines from biological samples, adaptable for Thermohexamine, is as follows:

Figure 1: General workflow for polyamine extraction and analysis.

Methodology:

- **Homogenization:** Biological tissue (e.g., sea urchin gonads) is homogenized in cold perchloric acid (PCA) (typically 0.2-0.4 M).
- **Centrifugation:** The homogenate is centrifuged at high speed (e.g., 10,000 x g for 30 minutes at 4°C) to precipitate proteins and other macromolecules.
- **Supernatant Collection:** The supernatant, containing the acid-soluble polyamines, is carefully collected.
- **Derivatization:** For HPLC analysis with fluorescence detection, the polyamines in the supernatant are derivatized. Common derivatizing agents include dansyl chloride or benzoyl chloride. This step is not necessary for detection by mass spectrometry.
- **HPLC Separation:** The derivatized polyamine mixture is separated by reverse-phase HPLC. A C18 column is typically used with a gradient elution of acetonitrile and water.
- **Detection and Quantification:** Polyamines are detected by a fluorescence detector (for dansylated or benzoylated derivatives) or a mass spectrometer. Quantification is achieved by comparing the peak areas to those of known standards.

Chemical Synthesis

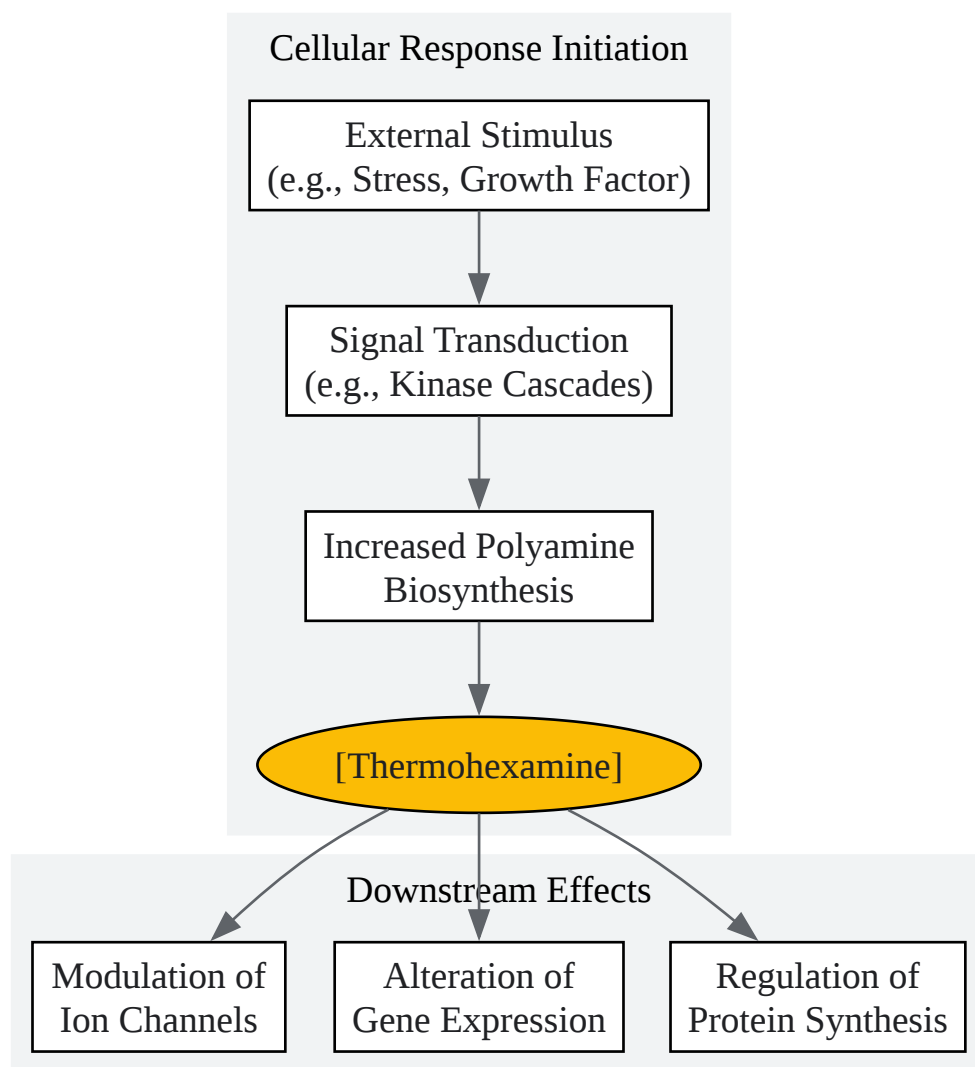
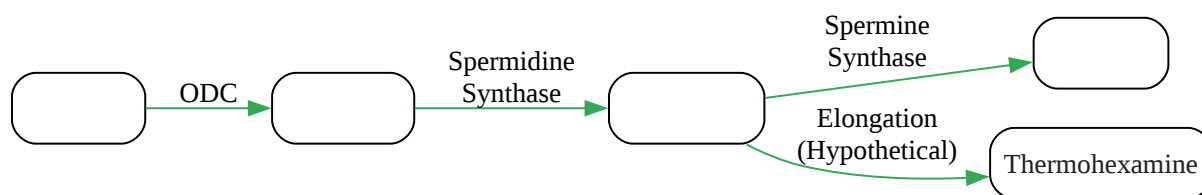
The chemical synthesis of Thermohexamine would likely involve a multi-step process of sequential alkylation of amines with protected aminopropyl and aminobutyl halides or other suitable electrophiles, followed by deprotection.

Biological Context and Potential Signaling Pathways

Polyamines are essential for a multitude of cellular processes. Long-chain polyamines like Thermoamine may have unique roles due to their increased charge and length, potentially influencing DNA condensation, ion channel modulation, and protein synthesis more profoundly than shorter polyamines like putrescine and spermidine.

General Polyamine Biosynthesis and Function

The biosynthesis of common polyamines is a well-characterized pathway. While the specific biosynthetic route for Thermoamine is unknown, it is likely derived from the precursor spermidine.



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